

# Sodium trifluoromethanesulfonate CAS number

## 2926-30-9

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### Compound of Interest

Compound Name: Sodium trifluoromethanesulfonate

Cat. No.: B1324478

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An In-depth Technical Guide to **Sodium Trifluoromethanesulfonate** (CAS 2926-30-9)

## Introduction

**Sodium trifluoromethanesulfonate**, commonly known as sodium triflate (NaOTf), is a white, crystalline salt with the chemical formula  $\text{CF}_3\text{SO}_3\text{Na}$ .<sup>[1][2]</sup> As the sodium salt of the superacid trifluoromethanesulfonic acid, it possesses a unique combination of high thermal and electrochemical stability, making it an indispensable tool in modern chemistry.<sup>[1][2]</sup> Its applications are extensive, ranging from its role as a key electrolyte salt in next-generation battery technologies to its use as a versatile reagent and catalyst in complex organic syntheses.<sup>[3]</sup> The triflate anion ( $\text{CF}_3\text{SO}_3^-$ ) is an exceptionally stable and poor nucleophile, rendering it an excellent leaving group in substitution reactions, a property that is heavily exploited in the synthesis of pharmaceuticals and agrochemicals.<sup>[4][5]</sup>

This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals, delving into the fundamental properties, synthesis, mechanisms of action, and key applications of **Sodium Trifluoromethanesulfonate**. It aims to serve as a practical resource, combining theoretical principles with field-proven insights and detailed experimental methodologies.

## Physicochemical Properties

Sodium triflate is a hygroscopic, water-soluble solid that is stable under normal conditions.<sup>[1][6]</sup> Its key physical and chemical properties are summarized below, providing essential data for

experimental design and execution.

Property	Value	Source(s)
CAS Number	2926-30-9	[8][9][10]
Molecular Formula	CF <sub>3</sub> NaO <sub>3</sub> S	[8][11]
Molecular Weight	172.06 g/mol	[8][11]
Appearance	White to off-white powder or crystals	[1][6][9]
Melting Point	253-255 °C	[1][6][9]
Solubility	Soluble in water, acetonitrile, glymes, and other polar organic solvents.	[1][6]
Purity	Commercially available in various grades, including ≥98% and battery grade (≥99.5%).	[1][9]
Hygroscopicity	Hygroscopic; should be stored in a dry, sealed container under an inert atmosphere.	[1][6][12]
Thermal Stability	High thermal stability.	[1][13]

## Synthesis and Purification

The synthesis of high-purity **Sodium Trifluoromethanesulfonate** is critical for its applications, especially in electrochemistry where impurities can severely degrade performance.[4] Several methods are employed for its preparation, with the choice often depending on the desired scale and purity.

## Common Synthesis Routes

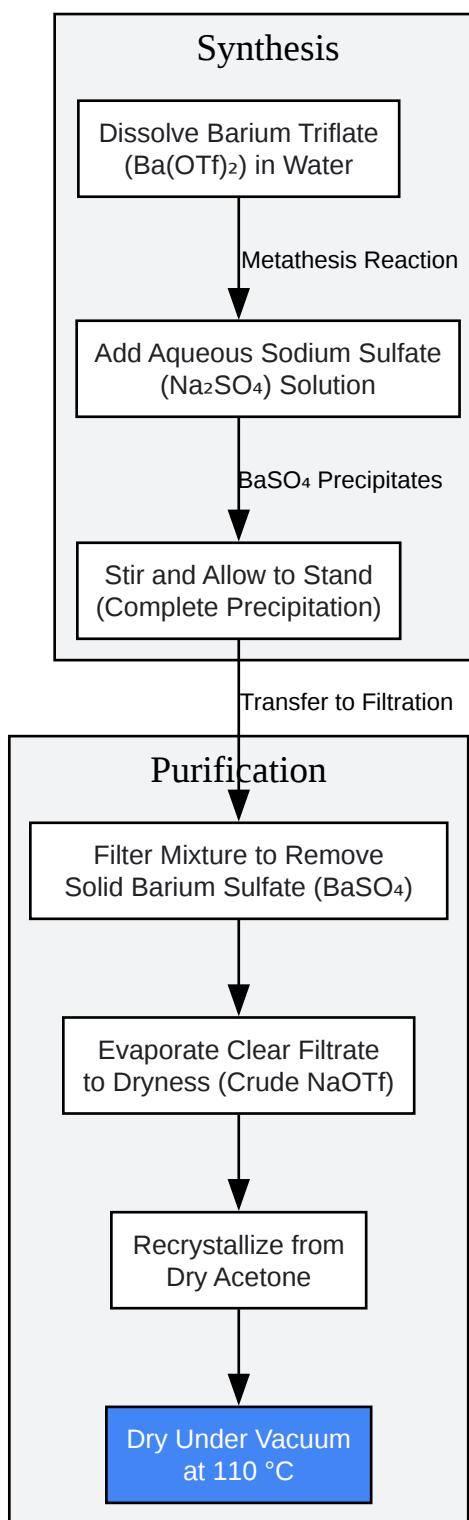
- Salt Metathesis Reaction: A prevalent laboratory-scale method involves the reaction between barium trifluoromethanesulfonate and sodium sulfate in an aqueous solution.[4][8] The

driving force for this reaction is the precipitation of the highly insoluble barium sulfate, leaving the desired sodium triflate in the solution.[4]

- Neutralization: A straightforward synthesis involves the neutralization of trifluoromethanesulfonic acid with a sodium base, such as sodium hydroxide.[14] The resulting salt is then isolated by evaporating the solvent.[14]
- Industrial Production: On an industrial scale, synthesis may involve reacting trifluoromethanesulfonyl fluoride gas with a mixture of sodium hydroxide and calcium oxide in a stainless steel reactor.[12][15]

## Visualization: Salt Metathesis Synthesis Workflow

The following diagram illustrates the key steps in the common salt metathesis synthesis and purification of **Sodium Trifluoromethanesulfonate**.

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Caption: Workflow for the synthesis and purification of NaOTf via salt metathesis.

# Experimental Protocol: Laboratory Synthesis via Salt Metathesis

This protocol is adapted from established laboratory procedures.[\[4\]](#)[\[6\]](#)[\[8\]](#)

- Preparation: Prepare an aqueous solution of barium trifluoromethanesulfonate. Barium trifluoromethanesulfonate can be readily prepared by neutralizing aqueous trifluoromethanesulfonic acid with barium carbonate.[\[6\]](#)
- Reaction: To the stirred aqueous solution of barium trifluoromethanesulfonate, add a slight excess of a sodium sulfate solution. The use of a slight excess of sodium sulfate ensures the complete precipitation of barium as barium sulfate, driving the reaction to completion.[\[4\]](#)[\[8\]](#)
- Precipitation: Continue stirring the mixture for several minutes and then allow it to stand, ideally for 24 hours, to ensure complete precipitation of the fine white barium sulfate solid.[\[6\]](#)
- Filtration: Separate the barium sulfate precipitate from the solution via filtration. The resulting clear filtrate contains the dissolved **sodium trifluoromethanesulfonate**.[\[4\]](#)[\[8\]](#)
- Isolation: Evaporate the filtrate to dryness using a rotary evaporator to obtain the crude solid product.[\[6\]](#)[\[14\]](#)
- Purification: For higher purity, recrystallize the solid product from dry acetone.[\[6\]](#)[\[8\]](#)
- Drying: Dry the purified salt under vacuum at approximately 110 °C to remove any residual solvent and moisture.[\[6\]](#) Store the final product in a desiccator or glovebox due to its hygroscopic nature.

## Core Applications and Mechanisms

Sodium triflate's unique properties make it a valuable compound across multiple scientific disciplines, most notably in electrochemistry and organic synthesis.

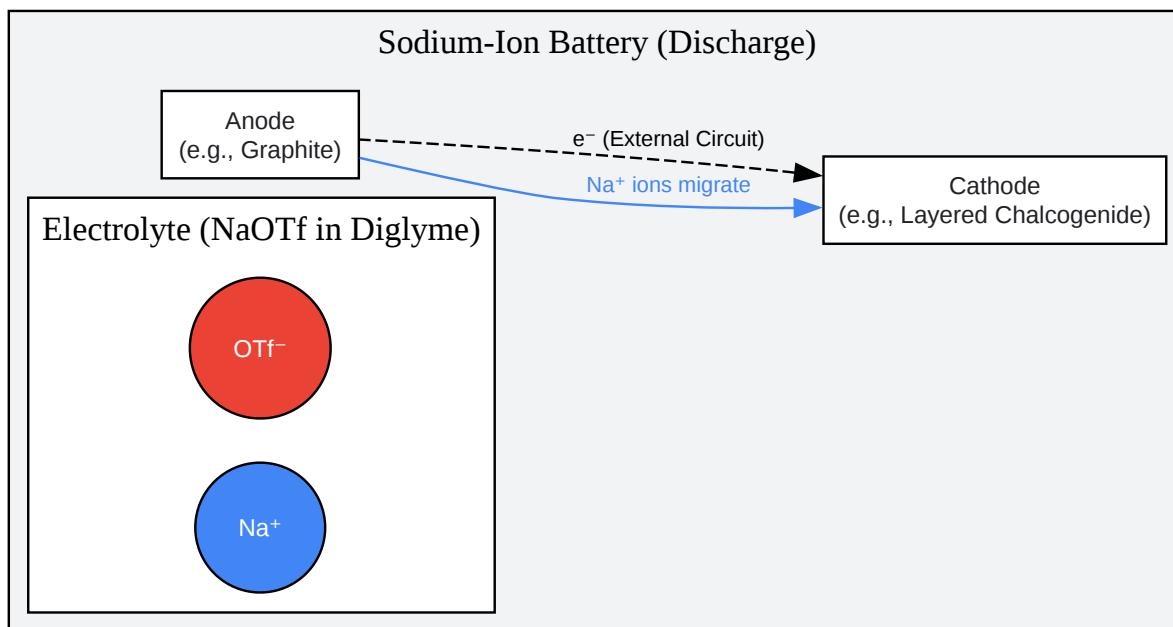
## Electrochemistry and Energy Storage

The development of efficient and safe energy storage systems is a paramount global challenge. Sodium-ion batteries (SIBs) have emerged as a promising alternative to lithium-ion

batteries, and sodium triflate plays a crucial role as an electrolyte salt in this technology.[4][9][16]

- Mechanism of Action: In a battery, the electrolyte's function is to transport ions between the cathode and anode. NaOTf, when dissolved in a suitable solvent (like diglyme), dissociates into Na<sup>+</sup> cations and triflate (OTf<sup>-</sup>) anions.[13][17] The Na<sup>+</sup> ions shuttle between the electrodes during the charge and discharge cycles. The triflate anion's large size and delocalized charge contribute to the salt's stability.[18]
- Advantages in Batteries:
  - High Stability: The triflate anion is chemically and thermally stable and does not hydrolyze to form corrosive hydrofluoric acid, making NaOTf electrolytes safer to handle than alternatives like sodium hexafluorophosphate (NaPF<sub>6</sub>).[17]
  - Aluminum Current Collector Compatibility: Unlike some other salts, NaOTf does not corrode the aluminum foil commonly used as a current collector in batteries.[17]
- Challenges and Insights: A primary challenge with NaOTf electrolytes is their ionic conductivity, which can be lower than that of other salts.[17] This is because NaOTf tends to form ion pairs in solution, particularly in common carbonate solvents, which impedes ion mobility.[17] Therefore, the choice of solvent is critical. Glymes (e.g., diglyme, tetraglyme) have been shown to be effective, as they can solvate the sodium ions and facilitate their transport, enabling the use of graphite as a reversible anode.[4][13]

## Visualization: Role in a Sodium-Ion Battery



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Caption: Conceptual diagram of NaOTf's role as an electrolyte in a sodium-ion battery.

## Organic Synthesis

In organic synthesis, sodium triflate is valued both as a reagent and as an efficient catalyst for a variety of reactions.<sup>[6]</sup> Its utility stems largely from the properties of the trifluoromethanesulfonate (triflate) anion.

- The Triflate Anion as an Excellent Leaving Group: The triflate anion is one of the best known leaving groups in organic chemistry.<sup>[4]</sup> This is due to the significant resonance stabilization of the negative charge across the three oxygen atoms and the strong electron-withdrawing effect of the  $\text{CF}_3$  group. When a triflate group attached to a carbon atom departs, it leaves as a very stable, non-nucleophilic anion, which facilitates nucleophilic substitution and elimination reactions.
- Key Applications in Synthesis:
  - Preparation of Ionic Liquids: Sodium triflate is a common reagent for synthesizing various ionic liquids, such as  $\text{N,N}$ -dialkylimidazolium triflates and  $\text{N}$ -alkylpyridinium triflates.<sup>[6][10]</sup>

- Catalysis: It serves as an efficient catalyst in reactions such as catalytic asymmetric Mannich-type reactions and Diels-Alder reactions.[6] While not a Lewis acid itself, it is instrumental in reactions involving powerful electrophiles.[4]
- Fluorination Reactions: It can be used as a reagent for the preparation of aryl fluorides through silver-catalyzed fluorination of arylstannanes.[6][10]
- Electrochemical Glycosylation: It can be used as a supporting electrolyte in the electrochemical O-glycosylation of alcohols.[6]

## Visualization: Triflate as a Leaving Group

Caption: Nucleophilic substitution (S<sub>N</sub>2) showing the triflate anion (OTf<sup>-</sup>) as a leaving group.

## Role in Drug Development and Agrochemicals

The introduction of fluorine atoms, particularly the trifluoromethyl (CF<sub>3</sub>) group, into organic molecules can dramatically and favorably alter their biological properties.[12][19] This makes reagents that can facilitate such transformations highly valuable in pharmaceutical and agrochemical research. While sodium trifluoromethanesulfinate (a related compound) is a direct source of trifluoromethyl radicals, **sodium trifluoromethanesulfonate** is a key precursor and reagent in synthetic pathways that build complex fluorinated molecules.[19][20]

- Enhanced Properties: Incorporating a CF<sub>3</sub> group often enhances a molecule's:
  - Metabolic Stability: The C-F bond is very strong, making the group resistant to metabolic degradation, which can increase a drug's half-life.[19]
  - Lipophilicity: The CF<sub>3</sub> group increases lipophilicity (fat-solubility), which can improve a molecule's ability to cross cell membranes.[12][19]
  - Receptor Binding: The group's strong electron-withdrawing nature can alter the electronic properties of a molecule, potentially improving its binding affinity to biological targets.[19]

## Safety and Handling

As with any chemical reagent, proper handling of **Sodium Trifluoromethanesulfonate** is essential for laboratory safety. It is classified as causing skin and serious eye irritation, and it

may cause respiratory irritation.[7][11][21]

- Hazard Identification:

- GHS Pictogram: GHS07 (Exclamation Mark)[6][21]
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[11][21][22]

- Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are required.[7][21]
- Hand Protection: Wear suitable protective gloves, such as neoprene or nitrile rubber.[21]
- Skin and Body Protection: Wear a lab coat or suitable protective clothing.[21]
- Respiratory Protection: Use in a well-ventilated area. If dust formation is likely, a NIOSH-certified dust respirator is recommended.[7][21]

- First-Aid Measures:

- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek medical attention.[21][22]
- After Skin Contact: Wash the affected area with plenty of soap and water. If irritation occurs, seek medical advice.[21][22]
- After Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[7]

- Storage and Incompatibilities:

- Store in a tightly closed container in a dry, well-ventilated place.[7][22] It is hygroscopic and should be protected from moisture.[7]
- Incompatible with strong oxidizing agents and strong acids.[7][21]

## Conclusion

**Sodium trifluoromethanesulfonate** (CAS 2926-30-9) is far more than a simple salt. Its exceptional thermal and electrochemical stability, combined with the superlative leaving group ability of its triflate anion, has cemented its status as a critical enabler in diverse fields of chemical science. For materials scientists, it is a key component in the development of safer, next-generation sodium-ion batteries. For synthetic chemists and drug development professionals, it is a versatile tool for constructing complex molecular architectures and for introducing the property-enhancing trifluoromethyl motif. A thorough understanding of its properties, synthesis, and reaction mechanisms is fundamental for any researcher looking to leverage its full potential in driving innovation.

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Address: 3281 E Guasti Rd  
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